

Unveiling Negletein: A Technical Guide to its Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Negletein

Cat. No.: B1678014

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and synthesis of **Negletein**, a flavonoid of growing interest for its diverse biological activities. This document is intended to serve as a core resource for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure of Negletein

Negletein, a polyoxygenated flavone, is chemically known as 5,6-dihydroxy-7-methoxy-2-phenyl-4H-chromen-4-one.[1][2][3] It is a member of the flavonoid family of natural compounds.[2] The molecular formula of **Negletein** is C₁₆H₁₂O₅, and its molecular weight is approximately 284.26 g/mol.[2] Synonyms for **Negletein** include 5,6-Dihydroxy-7-methoxyflavone and 7-O-Methylbaicalein.[2][3] The crystal structure of **Negletein** has been reported, providing detailed insights into its three-dimensional conformation.[1]

Identifier	Value	Source
IUPAC Name	5,6-dihydroxy-7-methoxy-2-phenylchromen-4-one	[2]
Molecular Formula	C16H12O5	[2][3][4]
Molecular Weight	284.26 g/mol	[2]
CAS Number	29550-13-8	[2]
Synonyms	5,6-Dihydroxy-7-methoxyflavone, 7-O-Methylbaicalein	[2][3]

Synthesis of Negletein

Several synthetic routes to **Negletein** have been reported, offering different strategies for its preparation in a laboratory setting.

Synthesis from Baicalin

A convenient one-pot method for synthesizing **Negletein** starts from baicalin.[5] This approach involves the esterification of baicalin followed by treatment with a reducing agent.[5]

Experimental Protocol:

- Esterification: Baicalin is catalyzed by concentrated sulfuric acid (H₂SO₄) in methanol.[5]
- Reduction: The resulting intermediate is then treated with excess sodium borohydride (NaBH₄) to yield **Negletein**. [5]

This method is noted for its efficiency and provides a straightforward route to **Negletein**. [5]

Synthesis from Crysin

Another reported synthesis of **Negletein** begins with crysin, an easily accessible flavone.[6] This convergent synthesis also yields other polyoxygenated flavones like mosloflavone and baicalein.[6] The core of this method involves a bromination/methoxylation procedure followed by a base-induced Wesley-Moser type rearrangement.[6]

Experimental Protocol:

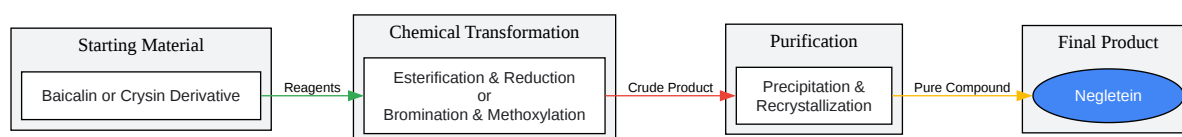
A detailed protocol for a similar demethylation approach to yield a related compound is described, which can be adapted. For the synthesis of **Negletein** from a trimethoxy precursor:

- A solution of 5,6,7-trimethoxybaicalein (600 mg, 1.9 mmol) in 47% hydrobromic acid (30 ml) and glacial acetic acid (45 ml) is refluxed overnight.[1]
- The reaction mixture is then poured into ice-water (200 ml).[1]
- The resulting precipitate is filtered off, washed with water, and recrystallized from ethanol (100 ml) to furnish a pale-yellow precipitate of **Negletein**. [1]

This method resulted in a 74% yield.[1]

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Negletein** starting from a suitable precursor.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the chemical synthesis of **Negletein**.

Biological Activities and Signaling

While this guide focuses on the chemical aspects of **Negletein**, it is worth noting its emerging biological significance. **Negletein** has been shown to exhibit various biological activities. For instance, derivatives of **Negletein** have been synthesized and investigated as potent anticancer agents for acute myeloid leukemia, acting through the regulation of multiple

signaling pathways.[7] However, a specific, well-defined signaling pathway for **Negletein** itself is a subject of ongoing research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.iucr.org [journals.iucr.org]
- 2. Negletein | C₁₆H₁₂O₅ | CID 471719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. PubChemLite - Negletein (C₁₆H₁₂O₅) [pubchemlite.lcsb.uni.lu]
- 5. A convenient and efficient approach to synthesize negletein from baicalin [agris.fao.org]
- 6. researchgate.net [researchgate.net]
- 7. Discovery of novel negletein derivatives as potent anticancer agents for acute myeloid leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling Negletein: A Technical Guide to its Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678014#chemical-structure-and-synthesis-of-negletein]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com